

In-Depth Technical Guide: 4-Ethoxy-2-butanol (CAS: 53892-34-5)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Ethoxy-2-butanol

CAS No.: 53892-34-5

Cat. No.: B13255081

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Ethoxy-2-butanol, with the CAS number 53892-34-5, is a bifunctional organic compound containing both a hydroxyl and an ether group.^[1] Its structure as a secondary alcohol and an ether suggests its potential utility as a versatile intermediate in organic synthesis and as a building block in the development of more complex molecules.^[1] This technical guide provides a comprehensive overview of its chemical properties, synthesis, potential applications, and safety considerations, with a focus on information relevant to researchers in the chemical and pharmaceutical sciences.

Chemical and Physical Properties

4-Ethoxy-2-butanol is a colorless liquid with a molecular formula of C₆H₁₄O₂ and a molecular weight of 118.17 g/mol.^[2] A summary of its key chemical and physical properties is presented in Table 1.

Table 1: Chemical and Physical Properties of **4-Ethoxy-2-butanol**

Property	Value	Reference
CAS Number	53892-34-5	[2]
Molecular Formula	C6H14O2	[2]
Molecular Weight	118.17 g/mol	[2]
IUPAC Name	4-ethoxybutan-2-ol	[2]
Synonyms	4-Ethoxy-2-butanol, 2-ethoxy ethyl ethanol	[2]
Appearance	Colorless liquid (predicted)	
Boiling Point	Not available	
Melting Point	Not available	
Density	Not available	
Solubility	Not available	
Flash Point	Not available	

Synthesis and Purification

The synthesis of **4-ethoxy-2-butanol** can be achieved through several established organic chemistry reactions. The primary routes involve the formation of the ether linkage.

Experimental Protocol: Williamson Ether Synthesis (Proposed)

This protocol describes a plausible method for the synthesis of **4-ethoxy-2-butanol** based on the well-established Williamson ether synthesis. This involves the reaction of a suitable halo-alcohol with an alkoxide.

Reaction:

Materials:

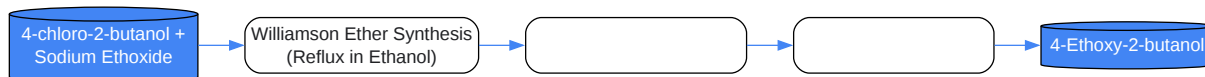
- 4-chloro-2-butanol

- Sodium ethoxide (NaOEt)
- Anhydrous ethanol (EtOH)
- Diethyl ether
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-chloro-2-butanol (1 equivalent) in anhydrous ethanol.
- Add sodium ethoxide (1.1 equivalents) to the solution.
- Heat the reaction mixture to reflux and maintain for 4-6 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature and remove the ethanol under reduced pressure.
- Partition the residue between diethyl ether and a saturated aqueous ammonium chloride solution.
- Separate the organic layer, wash with brine, and dry over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the organic layer under reduced pressure to obtain the crude product.
- Purify the crude **4-ethoxy-2-butanol** by fractional distillation under reduced pressure.

Diagram 1: Synthesis Workflow for **4-Ethoxy-2-butanol**



[Click to download full resolution via product page](#)

Caption: Proposed workflow for the synthesis of **4-Ethoxy-2-butanol**.

Spectroscopic Data

Characterization of **4-ethoxy-2-butanol** is typically performed using standard spectroscopic techniques.

Table 2: Spectroscopic Data for **4-Ethoxy-2-butanol**

Technique	Data	Reference
¹³ C NMR	Spectral data available in PubChem.	[2]
IR	Spectral data available in PubChem.	[2]
MS	Not available	

Biological Activity and Toxicological Information

As of the latest literature review, there are no specific studies detailing the biological activity, signaling pathways, or toxicological profile of **4-ethoxy-2-butanol**. However, based on its chemical structure as an alkoxy alcohol, some general considerations can be inferred.

Potential Biological Interactions

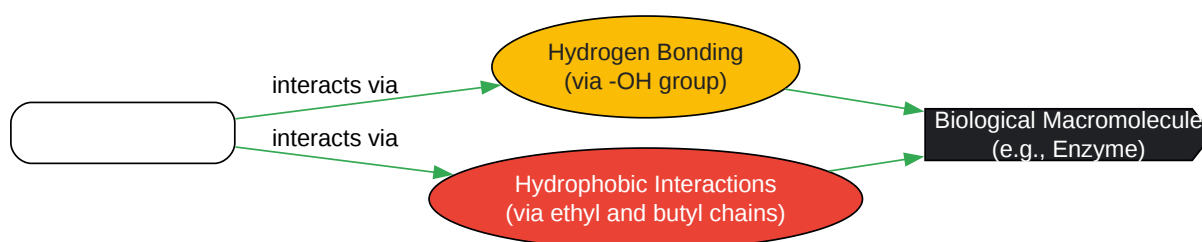
The presence of both a hydroxyl and an ether group suggests that **4-ethoxy-2-butanol** could participate in hydrogen bonding and hydrophobic interactions with biological macromolecules. [1] This dual character might enable it to act as a substrate or inhibitor in various enzymatic pathways.[1]

A study on novel hydrophilic chiral 2-alkoxy-1,4-butanediamine platinum (II) complexes, which share the alkoxy functional group, demonstrated in vitro cytotoxicity against human cancer cell lines.[3] This suggests that the alkoxy moiety can be a component of biologically active molecules, although this is not direct evidence of activity for **4-ethoxy-2-butanol** itself.

Toxicological Considerations

Comprehensive toxicological data for **4-ethoxy-2-butanol** is not available. However, information on the broader class of ethoxylates of aliphatic alcohols provides some general guidance. This class of compounds can cause skin and eye irritation, and some are classified as harmful if swallowed.[4] It is therefore prudent to handle **4-ethoxy-2-butanol** with appropriate personal protective equipment (PPE) in a well-ventilated area.

Diagram 2: Potential Biological Interactions



[Click to download full resolution via product page](#)

Caption: Potential non-covalent interactions of **4-Ethoxy-2-butanol**.

Applications in Research and Drug Development

While specific applications for **4-ethoxy-2-butanol** are not well-documented in peer-reviewed literature, its structure suggests several potential uses for researchers.

- **Synthetic Intermediate:** Its bifunctional nature makes it a useful building block for the synthesis of more complex molecules, including potential drug candidates. The hydroxyl group can be further functionalized or oxidized, while the ether linkage is generally stable under many reaction conditions.

- **Tracer or Probe Development:** The ethoxy group could potentially be labeled with isotopes (e.g., ^{13}C , ^{14}C) to create tracers for metabolic or pharmacokinetic studies.
- **Fragment-Based Drug Discovery:** As a small molecule with defined chemical features, it could be used in fragment-based screening to identify lead compounds that bind to biological targets.

Conclusion

4-Ethoxy-2-butanol is a chemical compound with potential applications in synthetic chemistry and drug discovery. While detailed experimental and biological data are currently limited in the public domain, this guide provides a foundational understanding of its properties, a plausible synthetic route, and potential areas of investigation. Further research is warranted to fully elucidate its reactivity, biological activity, and toxicological profile to enable its broader application in scientific research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 4-Ethoxy-2-butanol (EVT-13388808) | 53892-34-5 [evitachem.com]
- 2. 4-Ethoxy-2-butanol | C₆H₁₄O₂ | CID 23083539 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Synthesis and in vitro cytotoxicity of novel hydrophilic chiral 2-alkoxy-1,4-butanediamine platinum (II) complexes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. cdnservices.industrialchemicals.gov.au [cdnservices.industrialchemicals.gov.au]
- To cite this document: BenchChem. [In-Depth Technical Guide: 4-Ethoxy-2-butanol (CAS: 53892-34-5)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13255081/docs#in-depth-technical-guide-4-ethoxy-2-butanol-cas-53892-34-5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)